

Personal protective equipment for handling Tert-butyl 3-oxomorpholine-4-carboxylate

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Compound of Interest

Compound Name: *Tert-butyl 3-oxomorpholine-4-carboxylate*

Cat. No.: *B124491*

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Essential Safety and Handling Guide for Tert-butyl 3-oxomorpholine-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Tert-butyl 3-oxomorpholine-4-carboxylate** (CAS No. 142929-48-4). The following procedures are based on best practices for handling similar morpholine and carbamate derivatives and are intended to ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

When handling **Tert-butyl 3-oxomorpholine-4-carboxylate**, a comprehensive approach to personal protection is essential to minimize exposure and ensure safety. The following table summarizes the required PPE.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles with side shields or a face shield. [1] [2]	Protects against splashes and airborne particles.
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene, or Viton). [3] A lab coat or chemical-resistant apron should also be worn. [2]	Prevents skin contact, which can cause irritation or absorption of the chemical. [1] [4]
Respiratory Protection	Use in a well-ventilated area, preferably under a chemical fume hood. [2] If ventilation is inadequate or for spill cleanup, a NIOSH-approved respirator with an organic vapor cartridge is recommended. [2] [5]	Minimizes inhalation of vapors or dust, which may be harmful. [4]
Hand Protection	Wear suitable chemical protection gloves tested according to EN 374. [1] Check for leaks and impermeability before use. [1]	Ensures gloves provide an effective barrier against the chemical.

Operational and Disposal Plans

Handling and Storage:

- Handle in accordance with good industrial hygiene and safety practices.[\[6\]](#)[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[4\]](#)
- Do not breathe dust or vapors.[\[1\]](#)[\[4\]](#)
- Use only in a well-ventilated area, preferably a chemical fume hood.[\[2\]](#)
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)

- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[2]
- Wash hands thoroughly after handling and before breaks.[6][7]

Emergency Procedures:

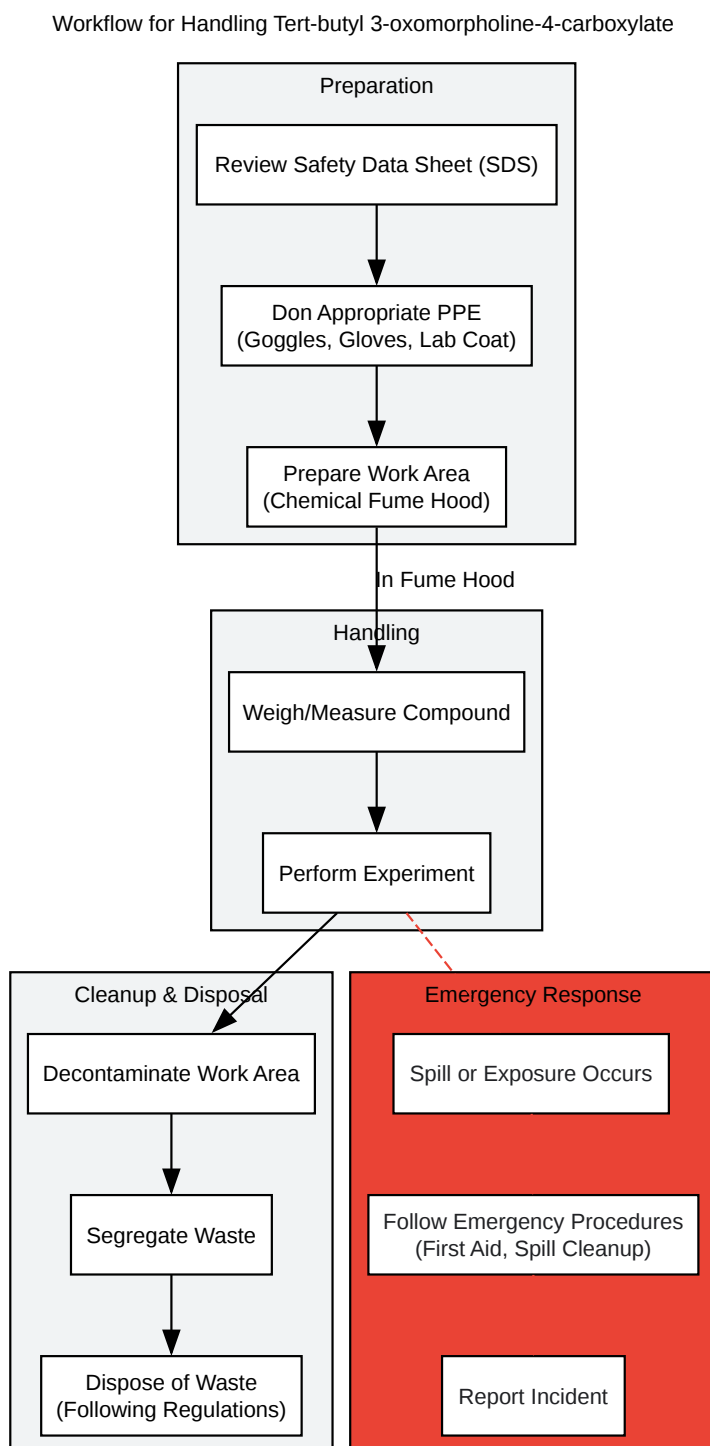
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5][6]
- Skin Contact: Immediately remove all contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[6]
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]
- Spills: Evacuate personnel to a safe area.[2] Wear appropriate PPE. Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[2] Ventilate the area and wash the spill site after material pickup is complete.

Disposal:

- Dispose of this chemical and its container in accordance with local, state, and federal regulations.
- Do not allow the chemical to enter drains or waterways.[8]
- Contaminated packaging should be emptied as much as possible and disposed of in the same manner as the substance itself.

Experimental Workflow: Handling Tert-butyl 3-oxomorpholine-4-carboxylate

The following diagram outlines the standard workflow for safely handling this compound in a laboratory setting.



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Caption: Safe handling workflow for **Tert-butyl 3-oxomorpholine-4-carboxylate**.

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